

Benzyl formate CAS number and registry information

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Compound of Interest

Compound Name: Benzyl formate

Cat. No.: B089892

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Benzyl Formate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **benzyl formate** (CAS No. 104-57-4), a versatile organic ester. The document details its chemical and physical properties, registry information, synthesis protocols, and key applications, with a focus on its utility in organic synthesis.

Core Registry and Identification

Benzyl formate, also known as benzyl methanoate or formic acid benzyl ester, is a well-characterized compound used in various industrial and research settings.^{[1][2][3]} Its primary identifiers and chemical formula are summarized below.

Identifier	Value	Source(s)
CAS Number	104-57-4	[1][2][3][4][5][6][7][8]
EC Number	203-214-4	
FEMA Number	2145	[5]
UNII	79GJF97O0Y	[2]
Molecular Formula	C ₈ H ₈ O ₂	[4][5][6][8][9]
IUPAC Name	benzyl formate	[5]
Synonyms	Benzyl methanoate, Formic acid benzyl ester, Phenylmethyl formate	[3][5][9]

Physicochemical Properties

Benzyl formate is a colorless liquid recognized by its fruity, floral odor.[1][3][4] It is miscible with many organic solvents but has low solubility in water.[4] A summary of its key physical and chemical properties is presented in the following table.

Property	Value	Source(s)
Molecular Weight	136.15 g/mol	[1][4][5][6][8][9]
Boiling Point	202-203 °C	[1][4][10][11]
Density	1.081 - 1.088 g/mL at 20-25 °C	[1][4][10][11]
Refractive Index	~1.511 at 20 °C	[4][10]
Flash Point	82 °C (179.6 °F) - closed cup	
Water Solubility	Insoluble to slightly soluble	[1][4]
Solubility	Soluble in alcohols, ketones, oils, and other organic solvents	[1][4]

Experimental Protocols

Synthesis of Benzyl Formate

Benzyl formate is typically synthesized via the esterification of benzyl alcohol with formic acid. Several methods have been reported, and a representative laboratory-scale protocol is detailed below.

Method 1: Formylation using Tribromoisocyanuric Acid as a Catalyst^[6]

- Materials:
 - Benzyl alcohol (1 mmol)
 - Formic acid (3 mmol)
 - Tribromoisocyanuric acid (0.3 mmol, 0.1 g)
 - Dichloromethane (10 mL)
 - Anhydrous sodium sulfate (Na_2SO_4)
 - Deionized water
- Procedure:
 - To a mixture of benzyl alcohol (1 mmol) and formic acid (3 mmol), add tribromoisocyanuric acid (0.1 g, 0.3 mmol).
 - Stir the reaction mixture at room temperature for 5 minutes.
 - Monitor the completion of the reaction using Thin Layer Chromatography (TLC).
 - Upon completion, add dichloromethane (10 mL) to the reaction mixture and filter the solution.
 - Transfer the filtrate to a separatory funnel and extract with deionized water (3 x 10 mL) to remove unreacted formic acid and other water-soluble impurities.
 - Dry the organic layer over anhydrous sodium sulfate.

- Evaporate the solvent under reduced pressure to yield the nearly pure **benzyl formate**.

Method 2: In-situ Formation for Industrial Applications[12]

In some applications, such as in paint stripper formulations, **benzyl formate** is formed in situ by reacting benzyl alcohol with formic acid within the formulation.[12] This approach can be more economical as it utilizes the less expensive starting materials directly.[12] The equilibrium reaction creates a solvent system comprising **benzyl formate**, benzyl alcohol, and formic acid, which has been found to be a superior solvent compared to the individual components alone.
[12]

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of **benzyl formate** can be determined using GC-MS. While a specific, detailed protocol for **benzyl formate** was not found in the provided search results, a general guideline for the GC-MS analysis of similar compounds, like benzyl alcohol and other esters, can be adapted.[13][14][15][16][17]

- Sample Preparation:
 - Prepare a stock solution of the **benzyl formate** sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 10 µg/mL.[15]
 - Ensure the sample is free of particulate matter by centrifugation if necessary.[15]
 - Transfer the clear solution to a GC autosampler vial.
- Instrumentation and Conditions (Example):
 - Gas Chromatograph: Equipped with a mass selective detector.
 - Column: A non-polar column such as a DB-5MS (30 m x 0.25 mm x 0.25 µm) is suitable.
 - Injector Temperature: 260 °C.
 - Carrier Gas: Helium, with a constant flow rate of 1 mL/min.

- Oven Temperature Program: Initial temperature of 60 °C held for 5 minutes, then ramped to 270 °C at a rate of 35 °C/min, and held for 1 minute.
- MS Interface Temperature: 250 °C.
- Ionization Mode: Electron Ionization (EI).
- Detection Mode: Selective Ion Monitoring (SIM) can be used for quantification, with characteristic ions for **benzyl formate** being monitored.

Applications in Research and Development

Fragrance and Flavor Industry

Benzyl formate is widely utilized as a fragrance ingredient in perfumes, cosmetics, and other scented products.^{[9][18]} It is also employed as a flavoring agent in the food industry, imparting a fruity and sweet taste.^{[4][9][19]}

Role in Organic Synthesis

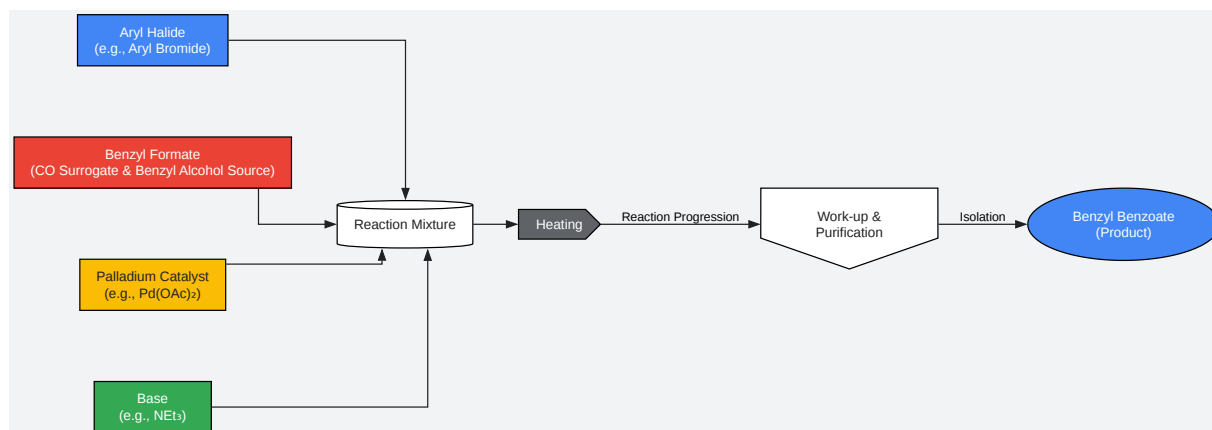
A significant application of **benzyl formate** in modern organic synthesis is its use as a convenient and effective carbon monoxide (CO) surrogate in palladium-catalyzed carbonylation reactions.^{[20][21][22][23]} This is particularly valuable as it avoids the handling of toxic and flammable CO gas.

Palladium-Catalyzed Carbonylative Synthesis of Arylacetamides^[20]

In this reaction, **benzyl formate** serves a dual role as both the CO source and the benzyl alcohol substrate. The reaction proceeds via a C-N bond cleavage pathway and allows for the synthesis of a variety of arylacetamides in high yields.^[20]

Logical Workflow Diagram

The following diagram illustrates the logical workflow of a palladium-catalyzed carbonylation reaction where **benzyl formate** is used as a CO surrogate for the synthesis of benzyl benzoates.



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Caption: Workflow for Palladium-Catalyzed Synthesis of Benzyl Benzoates.

Biological and Toxicological Information

Benzyl formate is a member of the Aryl Alkyl Alcohol Simple Acid Esters (AAASAE) fragrance structural group.[24] Toxicological and dermatological reviews have been conducted on **benzyl formate** in the context of its use as a fragrance ingredient.[24][25] These studies have evaluated its acute toxicity, skin and eye irritation potential, skin sensitization, and genotoxicity. [24][25] While moderately toxic by ingestion and skin contact, it is generally regarded as safe at the current levels of intake when used as a flavoring agent.[4][5]

The Human Metabolome Database identifies **benzyl formate** as a natural product found in various foods and essential oils, including cranberries, sour cherries, and black tea.[26] However, there is currently no substantial evidence in the scientific literature linking **benzyl formate** to specific signaling pathways in the context of drug development. Its potential role in

enhancing solubility and bioavailability is a general characteristic attributed to some esters but is not specifically documented for **benzyl formate** in a therapeutic context.[9]

Safety and Handling

Benzyl formate is classified as harmful if swallowed or in contact with skin.[27] It is a combustible liquid and appropriate safety precautions should be taken during handling. This includes wearing protective gloves, clothing, and eye protection.[2][18] Store in a cool, dry, and well-ventilated place away from sources of ignition.[27][28] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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